

(R)-1-Cbz-3-aminopiperidine proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (R)-1-Cbz-3-aminopiperidine

Cat. No.: B1270722

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Proper disposal of **(R)-1-Cbz-3-aminopiperidine** is crucial for ensuring laboratory safety and environmental protection. This document provides detailed procedures for the safe handling and disposal of this compound, tailored for researchers, scientists, and drug development professionals.

Safety and Handling Information

Before disposal, it is essential to be aware of the hazards associated with **(R)-1-Cbz-3-aminopiperidine**. The compound is harmful if swallowed and may cause skin and serious eye irritation.[1] It is also toxic if inhaled and toxic to aquatic life.[2] Always handle this chemical in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[1][3]

Quantitative Data

The following table summarizes the key physical and chemical properties of **(R)-1-Cbz-3-aminopiperidine**.

Property	Value	Reference
Molecular Formula	C13H18N2O2	[2]
Molecular Weight	234.29 g/mol	[2]
Appearance	Off-white to yellow Solid-Liquid Mixture	[2]
Boiling Point	367.2 ± 42.0 °C (Predicted)	[2]
Density	1.151 ± 0.06 g/cm3 (Predicted)	[2]
Storage Temperature	2–8 °C under inert gas (Nitrogen or Argon)	[2]
pKa	10.33 ± 0.20 (Predicted)	[2]

Disposal Protocol

The primary method for the disposal of **(R)-1-Cbz-3-aminopiperidine** is through an approved hazardous waste disposal facility.[3] Do not dispose of this chemical into drains or the environment.[4][5]

Step-by-Step Disposal Procedure:

- Waste Collection:
 - Collect waste **(R)-1-Cbz-3-aminopiperidine** and any contaminated materials (e.g., weighing paper, gloves, pipette tips) in a designated, properly labeled, and sealed waste container.
 - The container should be made of a material compatible with the chemical.
- Labeling:
 - Clearly label the waste container with the full chemical name: "**(R)-1-Cbz-3-aminopiperidine**" and the appropriate hazard symbols (e.g., "Harmful," "Irritant").
- Storage:

- Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
- Keep it away from incompatible materials such as strong oxidizing agents and strong acids.^[3]
- Arrange for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste.
 - Follow all institutional and local regulations for hazardous waste disposal.

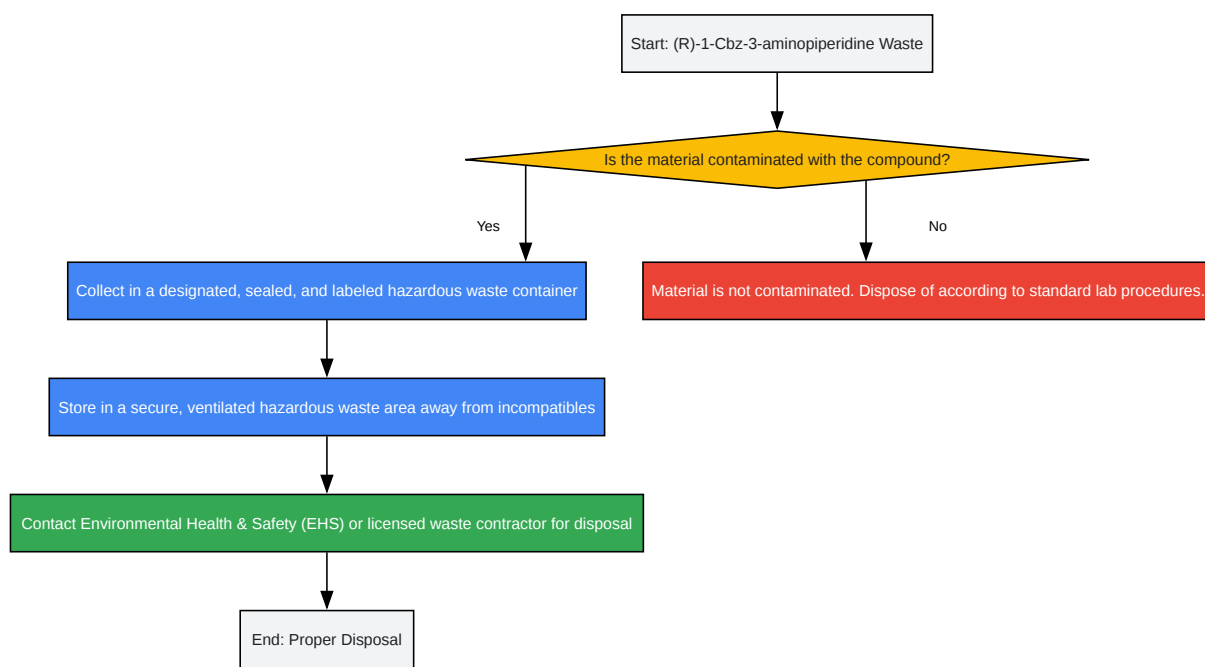
Accidental Spill Cleanup:

In the event of a spill, follow these steps:

- Evacuate the immediate area and ensure adequate ventilation.^[4]
- Wear appropriate PPE, including respiratory protection if necessary.^[4]
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material and place it in a sealed container for disposal as hazardous waste.^[4]
- Clean the spill area with soap and water.^[4]
- Do not let the chemical enter drains.^{[4][5]}

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(R)-1-Cbz-3-aminopiperidine**.



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Caption: Disposal workflow for **(R)-1-Cbz-3-aminopiperidine**.

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